A Comparative Analysis of Structure-Activity Relationships in Indoline-Based Enzyme Inhibitors

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Compound of Interest

Compound Name:	*Methyl indoline-4-carboxylate*
CAS No.:	*155135-61-8*
Cat. No.:	*B136135*

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For researchers, scientists, and drug development professionals, this guide provides a comparative overview of the structure-activity relationships (SAR) of indoline-based compounds as potent enzyme inhibitors. Drawing from key studies, we present quantitative data, detailed experimental protocols, and visual representations of the molecular interactions and experimental workflows.

The indoline scaffold is a privileged structure in medicinal chemistry, serving as the foundation for a variety of biologically active compounds. This guide focuses on the SAR of two distinct classes of indoline derivatives: dual inhibitors of 5-lipoxygenase (5-LOX) and soluble epoxide hydrolase (sEH), and inhibitors of angiotensin-converting enzyme (ACE). By presenting the data from these studies side-by-side, we aim to provide insights into the structural modifications that govern the potency and selectivity of these compounds against their respective targets.

Dual 5-LOX/sEH Indoline Inhibitors: A Fight Against Inflammation

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A recent study by Cerqua et al. (2022) explored a series of indoline-based compounds as dual inhibitors of 5-LOX and sEH, two key enzymes in the inflammatory cascade.[1][2] The study identified a lead compound and subsequently synthesized and evaluated a series of analogues to establish a clear SAR.

Quantitative SAR Data

The inhibitory activities of the synthesized indoline derivatives against both 5-LOX and sEH were determined and are summarized in the table below. The data highlights the impact of substitutions on the indoline core and the N-acyl side chain on the inhibitory potency.

Compound	R1	R2	5-LOX IC50 (μM)	sEH IC50 (μM)
43	H	5-NO2	1.38 ± 0.23	> 10
55	-CO(CH2)2Ph	5-NH2	0.45 ± 0.11	0.43 ± 0.10
73	-CO-c-Hex	5-NH-CO-c-Hex	0.41 ± 0.01	0.43 ± 0.10
77	-CO-Ph	5-NH-CO-Ph	0.52 ± 0.05	0.61 ± 0.08
82	-CO-c-Pr	5-NH-CO-c-Pr	0.78 ± 0.09	0.95 ± 0.12

Data extracted from Cerqua et al., 2022.[1]

Experimental Protocols

5-LOX Inhibition Assay: The inhibitory activity against 5-LOX was determined using a cell-free assay with isolated human recombinant 5-LOX.[3] The enzyme (0.5 μg/mL) was pre-incubated with the test compounds for 15 minutes on ice. The reaction was initiated by the addition of arachidonic acid (10 μM) and CaCl2 (2 mM) and incubated at 37°C for 10 minutes. The formation of 5-LOX products (e.g., LTB4) was quantified by UPLC-MS/MS.[3]

sEH Inhibition Assay: The inhibitory activity against sEH was determined using a fluorescence-based assay with recombinant human sEH.[4] The enzyme was incubated with the test compounds for 30 minutes at room temperature. The substrate, 3-phenyl-cyano-(6-methoxy-2-naphthalenyl)methyl ester-2-oxirane-acetic acid (PHOME), was then added, and the formation

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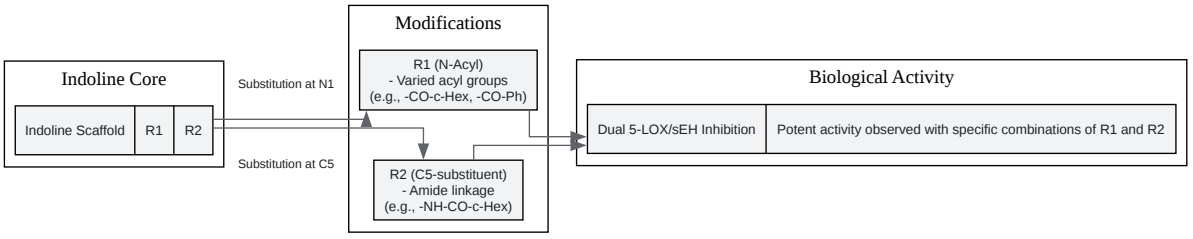
of the fluorescent product, 6-methoxynaphtaldehyde, was monitored at an emission wavelength of 465 nm (excitation at 330 nm).[4]

SAR Visualization

The following diagram illustrates the key structural modifications and their impact on the dual inhibitory activity.



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Caption: Key SAR points for dual 5-LOX/sEH inhibitors.

Angiotensin-Converting Enzyme (ACE) Indoline-2-Carboxylate Inhibitors

An earlier study by Kim et al. (1983) investigated a series of (mercaptoalkanoyl)indoline-2-carboxylic acids as inhibitors of ACE, a key enzyme in the regulation of blood pressure.[5][6] This study provides valuable insights into the SAR of the indoline scaffold, even though the carboxylate group is at the 2-position.

Quantitative SAR Data

The in vitro ACE inhibitory activity of the synthesized indoline-2-carboxylic acid derivatives is presented below, with captopril as a reference compound. The data demonstrates the importance of the stereochemistry and the nature of the N-acyl group for potent ACE inhibition.

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Compound	N-Acyl Group	Stereochemistry (Acyl, Indoline)	ACE IC50 (nM)
6b	3-(Benzoylthio)-2-methylpropanoyl	(S,S)	8.7
7b	3-Mercapto-2-methylpropanoyl	(S,S)	2.3
Captopril	-	-	6.7

Data extracted from Kim et al., 1983.[5]

Experimental Protocols

ACE Inhibition Assay: The in vitro ACE inhibitory activity was determined using a spectrophotometric method.[7][8] The assay measures the rate of hydrolysis of the substrate hippuryl-L-histidyl-L-leucine (HHL) by ACE isolated from rabbit lung. The reaction is carried out in a phosphate buffer (pH 8.3) at 37°C. The amount of hippuric acid released is quantified by measuring the absorbance at 228 nm after extraction with ethyl acetate.[9]

Experimental Workflow

The general workflow for the synthesis and evaluation of the ACE inhibitors is depicted below.

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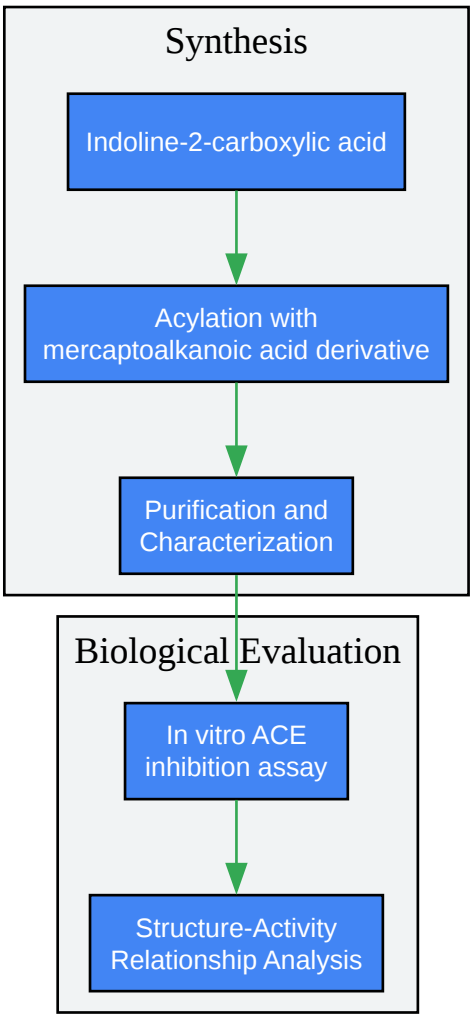

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Caption: Synthesis and evaluation workflow for ACE inhibitors.

Comparative Insights and Future Directions

The two studies presented here, though targeting different enzymes, offer valuable comparative insights into the SAR of the indoline scaffold. In both cases, the nature of the N-acyl substituent plays a crucial role in determining the inhibitory potency. For the dual 5-LOX/sEH inhibitors, bulky and lipophilic acyl groups at the N1 position, coupled with an amide linkage at the C5 position, were found to be optimal. Similarly, for the ACE inhibitors, the stereochemistry and the presence of a zinc-binding mercapto group in the N-acyl chain were critical for high potency.

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These findings underscore the versatility of the indoline scaffold in the design of potent and selective enzyme inhibitors. Future research could explore the synthesis of indoline-4-carboxylate derivatives incorporating the favorable structural features identified in these studies to discover novel therapeutic agents for inflammatory diseases and hypertension. Further exploration of different substitution patterns on the indoline ring and the optimization of the physicochemical properties of these compounds will be essential for their development as clinical candidates.

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